

Oplopanon: A Technical Guide to its Chemical Identity, Biological Activity, and Experimental Protocols

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Compound of Interest

Compound Name: *Oplopanon*

Cat. No.: *B156011*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the sesquiterpenoid **Oplopanon**, also known as **Oplopanone**. It details the compound's chemical identifiers, summarizes its known biological activities, and presents relevant experimental protocols. This document is intended to serve as a valuable resource for researchers and professionals in the fields of pharmacology, natural product chemistry, and drug development.

Chemical Identification

Oplopanon is a naturally occurring sesquiterpenoid ketone. Its chemical identity is defined by a specific set of identifiers that are crucial for accurate documentation and research.

Identifier	Value	Citation
CAS Number	1911-78-0	[1][2]
Deprecated CAS Number	108654-34-8	[1]
Molecular Formula	C ₁₅ H ₂₆ O ₂	[1]
Molecular Weight	238.37 g/mol	[1]
IUPAC Name	1-[(1S,3aR,4R,7S,7aS)-4-hydroxy-4-methyl-7-propan-2-yl-1,2,3,3a,5,6,7,7a-octahydroinden-1-yl]ethanone	
InChI	InChI=1S/C15H26O2/c1-9(2)11-7-8-15(4,17)13-6-5-12(10(3)16)14(11)13/h9,11-14,17H,5-8H2,1-4H3/t11-,12+,13+,14+,15+/m0/s1	
InChIKey	WLXJHVQYKOJBBN-NJVJYBDUSA-N	
Canonical SMILES	CC(C)[C@@H]1CC--INVALID-LINK--C(=O)C">C@@(C)O	
Synonyms	(-)-Oplopanone, Oplopanon, 10-Hydroxyoplopan-4-one	[1]

Biological Activities and Mechanisms of Action

Oplopanon has been investigated for a range of biological activities, with preliminary studies indicating its potential as an anti-inflammatory, anti-plasmodial, and cytotoxic agent.

Anti-inflammatory Activity

Oplopanon has demonstrated anti-inflammatory properties by inhibiting the production of nitric oxide (NO), a key inflammatory mediator. While direct studies on **Oplopanon**'s effect on

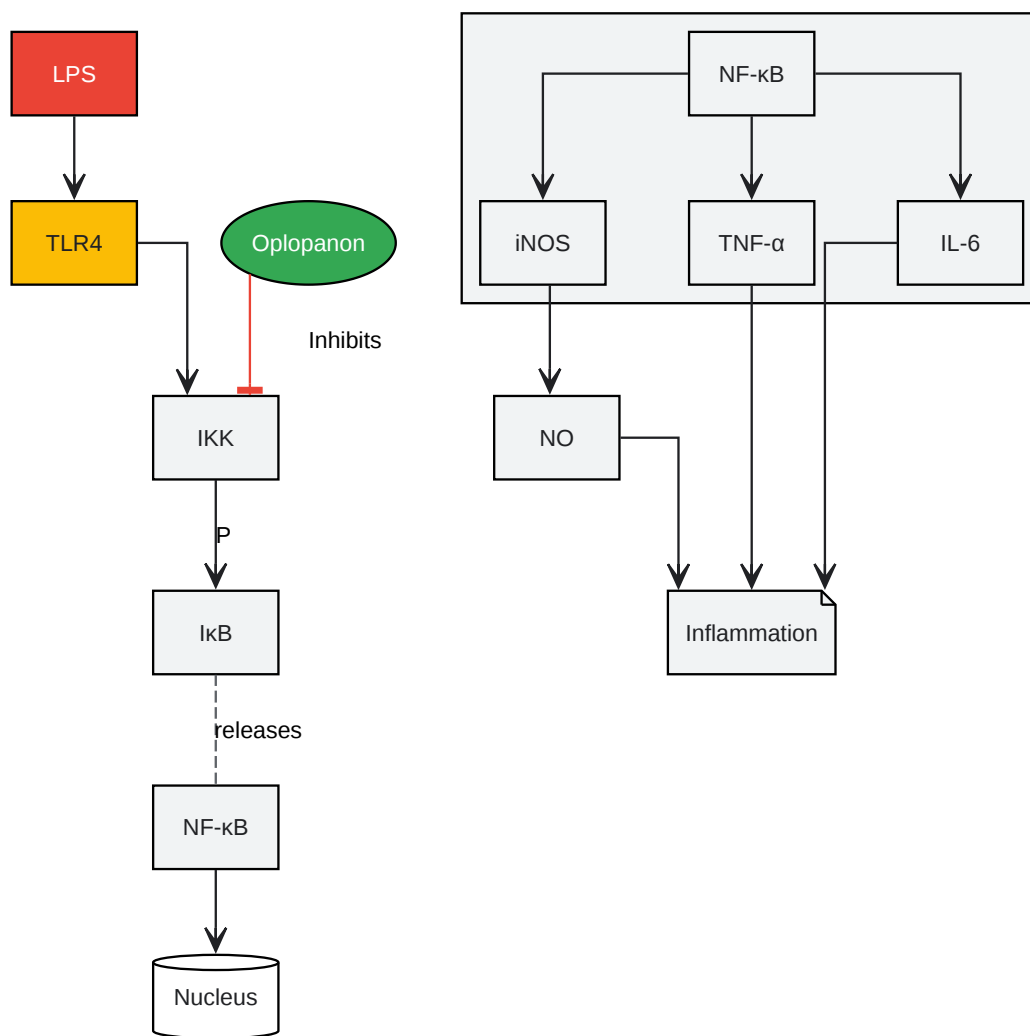
specific signaling pathways are limited, research on related compounds and plant extracts suggests a potential mechanism involving the modulation of inflammatory pathways.

One study on the ethanolic extract of *Oplopanax horridus*, a plant from the same genus known to contain **Oplopanon**, showed significant inhibition of lipopolysaccharide (LPS)-induced NO production in RAW 264.7 macrophages.[3] The leaf extract of this plant also reduced the production of tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6), and decreased the expression of inducible nitric oxide synthase (iNOS).[3] This suggests that **Oplopanon** may exert its anti-inflammatory effects by downregulating the expression of pro-inflammatory mediators.

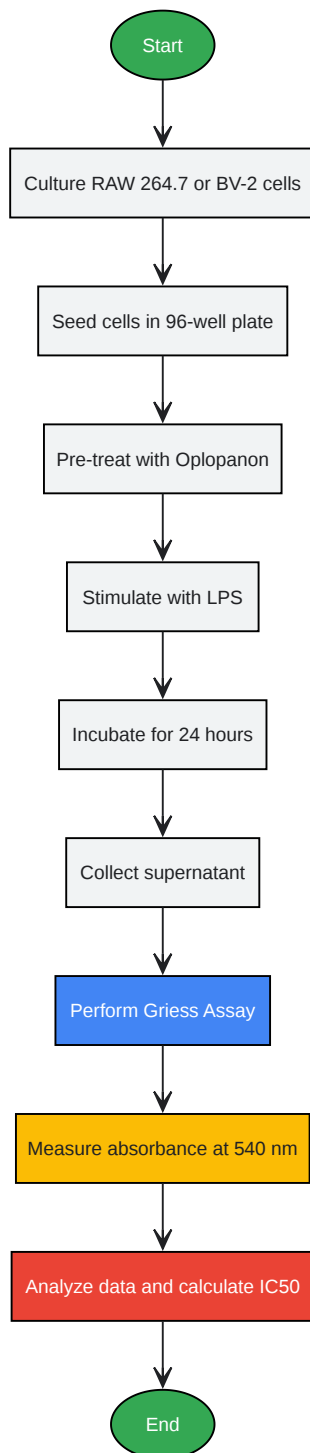
Potential Signaling Pathway:

The inhibition of iNOS and pro-inflammatory cytokines is often linked to the modulation of key signaling pathways such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. While direct evidence for **Oplopanon** is still needed, it is plausible that its anti-inflammatory action is mediated through one or both of these pathways.

Potential Anti-inflammatory Signaling Pathway of Oplopanon



Workflow for Nitric Oxide Inhibition Assay

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Anti-oxidative and anti-inflammatory activities of devil's club (*Oplopanax horridus*) leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
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